

# Thermodynamic Properties of Disodium Hydrogen Phosphate Solutions: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Disodium hydrogen phosphate

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**Disodium hydrogen phosphate** ( $\text{Na}_2\text{HPO}_4$ ), a versatile and essential compound, finds widespread application in various scientific and industrial sectors, particularly in drug development and biological research. Its utility largely stems from its properties as a buffering agent, helping to maintain stable pH conditions in formulations and assays. A thorough understanding of the thermodynamic properties of its aqueous solutions is paramount for optimizing processes, ensuring product stability, and achieving reproducible experimental outcomes. This technical guide provides a comprehensive overview of the key thermodynamic properties of **disodium hydrogen phosphate** solutions, detailed experimental protocols for their measurement, and a practical workflow for the preparation of phosphate buffers.

## Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of aqueous **disodium hydrogen phosphate** solutions. These values are essential for a wide range of applications, from formulation development to process modeling.

Table 1: Density of Aqueous  $\text{Na}_2\text{HPO}_4$  Solutions at 20°C

Concentration (mol/L)	Density (g/cm <sup>3</sup> )
0.0667 (1/15 M)	1.01[1]
0.1	~1.012 (estimated)
0.5	~1.058 (estimated)
1.0	~1.114 (estimated)

Note: Comprehensive tabulated data for a wide range of concentrations was not readily available. The value for 1/15 M is from a product data sheet. Other values are estimated based on typical density increases for salt solutions.

Table 2: Viscosity of Aqueous Na<sub>2</sub>HPO<sub>4</sub> Solutions at 298.15 K (25°C)

Molality (mol/kg)	Viscosity (mPa·s)
0.1	1.054
0.2	1.118
0.3	1.189
0.4	1.268
0.5	1.354

Source: Adapted from data presented in graphical form.

Table 3: Apparent Molar Heat Capacity of Aqueous Na<sub>2</sub>HPO<sub>4</sub> Solutions at 25°C

Molality (mol/kg)	Apparent Molar Heat Capacity ( $\text{J K}^{-1} \text{mol}^{-1}$ )
0.1	-110
0.2	-100
0.3	-92
0.4	-85
0.5	-79

Source: Data derived from studies on the heat capacities of phosphate solutions.[2]

Table 4: Osmotic Coefficients of Aqueous  $\text{Na}_2\text{HPO}_4$  Solutions at 298.15 K (25°C)

Molality (mol/kg)	Osmotic Coefficient ( $\phi$ )
0.1	0.769
0.2	0.738
0.3	0.723
0.5	0.711
0.7	0.710
1.0	0.721

Source: Critically assessed data from the literature.

Table 5: Activity Coefficients of Aqueous  $\text{Na}_2\text{HPO}_4$  Solutions at 298.15 K (25°C)

Molality (mol/kg)	Mean Activity Coefficient ( $\gamma_{\pm}$ )
0.1	0.446
0.2	0.369
0.3	0.325
0.5	0.272
0.7	0.244
1.0	0.218

Source: Calculated from osmotic coefficients using the Gibbs-Duhem equation.

Table 6: Standard Enthalpy of Solution of Anhydrous  $\text{Na}_2\text{HPO}_4$  at 298.15 K (25°C)

Property	Value
Standard Enthalpy of Solution ( $\Delta H^\circ_{\text{soln}}$ )	-1.3 kJ/mol

Source: Determined by solution calorimetry.

## Experimental Protocols

Accurate measurement of thermodynamic properties is crucial for reliable data. The following sections detail the methodologies for determining the key properties of **disodium hydrogen phosphate** solutions.

### Density Measurement using a Pycnometer

Objective: To determine the density of a  $\text{Na}_2\text{HPO}_4$  solution at a specific temperature.

Apparatus:

- Pycnometer (a glass flask with a precisely known volume)
- Analytical balance (accurate to  $\pm 0.0001$  g)

- Thermostatic water bath
- Thermometer
- Distilled or deionized water
- Solution of  $\text{Na}_2\text{HPO}_4$  of known concentration

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer with a suitable solvent and dry it completely.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer ( $m_0$ ).[\[3\]](#)
- Calibration with Water: Fill the pycnometer with distilled or deionized water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to escape through the capillary.[\[4\]](#)
- Thermostating: Place the filled pycnometer in the thermostatic water bath set to the desired temperature (e.g.,  $20^\circ\text{C}$ ) and allow it to equilibrate for at least 20 minutes.
- Final Volume Adjustment: After equilibration, carefully dry the outside of the pycnometer and ensure the water level is at the mark on the capillary.
- Mass of Pycnometer with Water: Weigh the pycnometer filled with water ( $m_1$ ).
- Volume of Pycnometer: Calculate the exact volume of the pycnometer ( $V$ ) using the known density of water ( $\rho_{\text{water}}$ ) at the experimental temperature:  $V = (m_1 - m_0) / \rho_{\text{water}}$ .
- Measurement with  $\text{Na}_2\text{HPO}_4$  Solution: Empty and dry the pycnometer. Fill it with the  $\text{Na}_2\text{HPO}_4$  solution of known concentration.
- Repeat Thermostating and Weighing: Repeat steps 4, 5, and 6 for the  $\text{Na}_2\text{HPO}_4$  solution to obtain the mass of the pycnometer filled with the solution ( $m_2$ ).
- Density Calculation: Calculate the density of the  $\text{Na}_2\text{HPO}_4$  solution ( $\rho_{\text{solution}}$ ) using the formula:  $\rho_{\text{solution}} = (m_2 - m_0) / V$ .[\[5\]](#)

## Viscosity Measurement using a Capillary Viscometer

Objective: To determine the dynamic and kinematic viscosity of a  $\text{Na}_2\text{HPO}_4$  solution at a specific temperature.

Apparatus:

- Ubbelohde or Ostwald capillary viscometer[6]
- Thermostatic water bath
- Stopwatch
- Pipette
- Solution of  $\text{Na}_2\text{HPO}_4$  of known concentration

Procedure:

- Viscometer Preparation: Clean and dry the viscometer thoroughly.
- Sample Loading: Using a pipette, introduce a precise volume of the  $\text{Na}_2\text{HPO}_4$  solution into the larger reservoir of the viscometer.
- Thermostating: Mount the viscometer vertically in the thermostatic water bath, ensuring the sample is fully submerged, and allow it to equilibrate for at least 20 minutes.[7]
- Flow Initiation: Using suction, draw the liquid up through the capillary into the upper bulb, above the top timing mark.[8]
- Flow Time Measurement: Release the suction and allow the liquid to flow back down through the capillary under gravity. Start the stopwatch precisely as the meniscus of the liquid passes the upper timing mark and stop it precisely as it passes the lower timing mark. Record the flow time (t).[9]
- Repeat Measurements: Repeat the measurement at least three times and calculate the average flow time.

- **Kinematic Viscosity Calculation:** Calculate the kinematic viscosity ( $\nu$ ) using the viscometer constant ( $K$ ), which is determined by calibrating with a fluid of known viscosity (e.g., water):  $\nu = K * t$ .<sup>[9]</sup>
- **Dynamic Viscosity Calculation:** Calculate the dynamic viscosity ( $\eta$ ) by multiplying the kinematic viscosity by the density of the solution ( $\rho$ ), which must be determined separately:  $\eta = \nu * \rho$ .

## Heat Capacity Measurement using a Flow Calorimeter

Objective: To determine the specific heat capacity of a  $\text{Na}_2\text{HPO}_4$  solution.

Apparatus:

- Picker flow calorimeter
- High-precision pump
- Thermostatic bath
- Data acquisition system
- Solution of  $\text{Na}_2\text{HPO}_4$  of known concentration

Procedure:

- **System Calibration:** Calibrate the calorimeter using a reference fluid with a well-known heat capacity, such as water.
- **Sample Introduction:** Pump the  $\text{Na}_2\text{HPO}_4$  solution through the calorimeter at a constant, known flow rate.
- **Heating:** A known amount of heat (power,  $P$ ) is applied to the solution as it flows through a heating element within the calorimeter.
- **Temperature Measurement:** High-precision thermometers measure the temperature of the solution before ( $T_1$ ) and after ( $T_2$ ) the heater.

- **Data Acquisition:** The data acquisition system records the flow rate ( $\dot{m}$ ), the power input ( $P$ ), and the temperature difference ( $\Delta T = T_2 - T_1$ ).
- **Specific Heat Capacity Calculation:** The specific heat capacity ( $c_p$ ) of the solution is calculated using the formula:  $c_p = P / (\dot{m} * \Delta T)$ .
- **Corrections:** Corrections for heat loss to the surroundings must be applied for accurate results. This is typically done by performing measurements at different flow rates and extrapolating to infinite flow rate.

## Osmotic and Activity Coefficient Determination using the Isopiestic Method

**Objective:** To determine the osmotic and activity coefficients of  $\text{Na}_2\text{HPO}_4$  solutions.

**Apparatus:**

- Isopiestic apparatus (a desiccator or a more sophisticated setup with a thermostatted block)
- Small, shallow dishes (e.g., of silver or platinum)
- Analytical balance
- Reference solution with accurately known osmotic coefficients (e.g.,  $\text{NaCl}$  or  $\text{KCl}$  solutions)
- $\text{Na}_2\text{HPO}_4$  solutions of varying concentrations

**Procedure:**

- **Sample Preparation:** Accurately weigh known amounts of the reference solution and the  $\text{Na}_2\text{HPO}_4$  solutions into separate dishes.
- **Equilibration:** Place the dishes in the isopiestic apparatus, which is then evacuated and placed in a constant temperature bath. Solvent (water) will evaporate from the solution with the higher vapor pressure and condense into the solution with the lower vapor pressure until the vapor pressures of all solutions are equal.<sup>[10]</sup> This process can take several days to weeks to reach equilibrium.

- **Mass at Equilibrium:** Once equilibrium is reached (i.e., no further change in the mass of the solutions), the dishes are reweighed to determine the final molalities of all solutions.
- **Isopiestic Molalities:** At isopiestic equilibrium, the water activity is the same for all solutions. The molalities of the reference solution ( $m_{\text{ref}}$ ) and the  $\text{Na}_2\text{HPO}_4$  solution ( $m_{\text{sol}}$ ) are recorded.
- **Osmotic Coefficient Calculation:** The osmotic coefficient of the  $\text{Na}_2\text{HPO}_4$  solution ( $\phi_{\text{sol}}$ ) can be calculated using the known osmotic coefficient of the reference solution ( $\phi_{\text{ref}}$ ) at its equilibrium molality:  $v_{\text{sol}} * m_{\text{sol}} * \phi_{\text{sol}} = v_{\text{ref}} * m_{\text{ref}} * \phi_{\text{ref}}$ , where  $v$  is the number of ions per formula unit of the salt.
- **Activity Coefficient Calculation:** The mean ionic activity coefficient ( $\gamma_{\pm}$ ) can then be calculated from the osmotic coefficients over a range of concentrations by integrating the Gibbs-Duhem equation.

## Enthalpy of Solution Measurement using a Solution Calorimeter

Objective: To determine the enthalpy of solution of anhydrous  $\text{Na}_2\text{HPO}_4$ .

Apparatus:

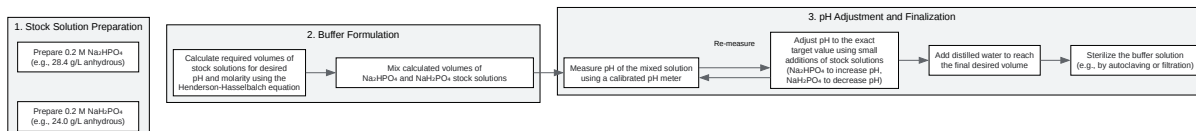
- Solution calorimeter (e.g., a dewar flask with a stirrer, thermometer, and a sample holder)
- Precision thermometer (e.g., a Beckmann thermometer or a digital thermometer with high resolution)
- Stirrer
- Analytical balance
- Known mass of anhydrous  $\text{Na}_2\text{HPO}_4$
- Known volume of distilled or deionized water

Procedure:

- **Calorimeter Setup:** Assemble the calorimeter and add a known volume of distilled water.
- **Initial Temperature:** Allow the water in the calorimeter to reach thermal equilibrium and record the initial temperature ( $T_1$ ) for a period of time to establish a baseline.[\[11\]](#)
- **Sample Addition:** Accurately weigh a sample of anhydrous  $\text{Na}_2\text{HPO}_4$ . Add the salt to the water in the calorimeter and start the stirrer to ensure rapid dissolution.[\[12\]](#)
- **Temperature Monitoring:** Record the temperature of the solution as a function of time until a stable final temperature ( $T_2$ ) is reached.[\[11\]](#)
- **Temperature Change Calculation:** Determine the change in temperature ( $\Delta T = T_2 - T_1$ ), correcting for any heat loss or gain from the surroundings by extrapolating the temperature-time data back to the time of mixing.
- **Heat of Solution Calculation:** Calculate the heat absorbed or released by the solution ( $q_{\text{soln}}$ ) using the formula:  $q_{\text{soln}} = m_{\text{soln}} \times c_{p,\text{soln}} \times \Delta T$ , where  $m_{\text{soln}}$  is the total mass of the solution and  $c_{p,\text{soln}}$  is its specific heat capacity (often approximated as that of water for dilute solutions).
- **Enthalpy of Solution Calculation:** The enthalpy of solution ( $\Delta H_{\text{soln}}$ ) is equal to  $-q_{\text{soln}}$ . To express this as a molar enthalpy, divide by the number of moles of  $\text{Na}_2\text{HPO}_4$  dissolved.

## Workflow for Phosphate Buffer Preparation

**Disodium hydrogen phosphate** is a key component in the preparation of phosphate buffers, which are widely used in biological and pharmaceutical research to maintain a stable pH.[\[13\]](#) [\[14\]](#) The following diagram illustrates a typical workflow for preparing a phosphate buffer solution.



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